

2-(4-(4-aminophenyl)piperazin-1-yl)ethanol

molecular weight and formula

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Compound of Interest

Compound Name: 2-(4-(4-Aminophenyl)piperazin-1-yl)ethanol

Cat. No.: B183703

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A Technical Guide to 2-(4-(4-aminophenyl)piperazin-1-yl)ethanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information on the chemical compound **2-(4-(4-aminophenyl)piperazin-1-yl)ethanol**, including its molecular formula and weight. The data is presented to support research and development activities in the fields of chemistry and pharmacology.

Core Compound Identification

The specific isomer detailed in this document is **2-(4-(4-aminophenyl)piperazin-1-yl)ethanol**, distinguished by the attachment of the piperazinyl group to the fourth position of the aminophenyl ring.

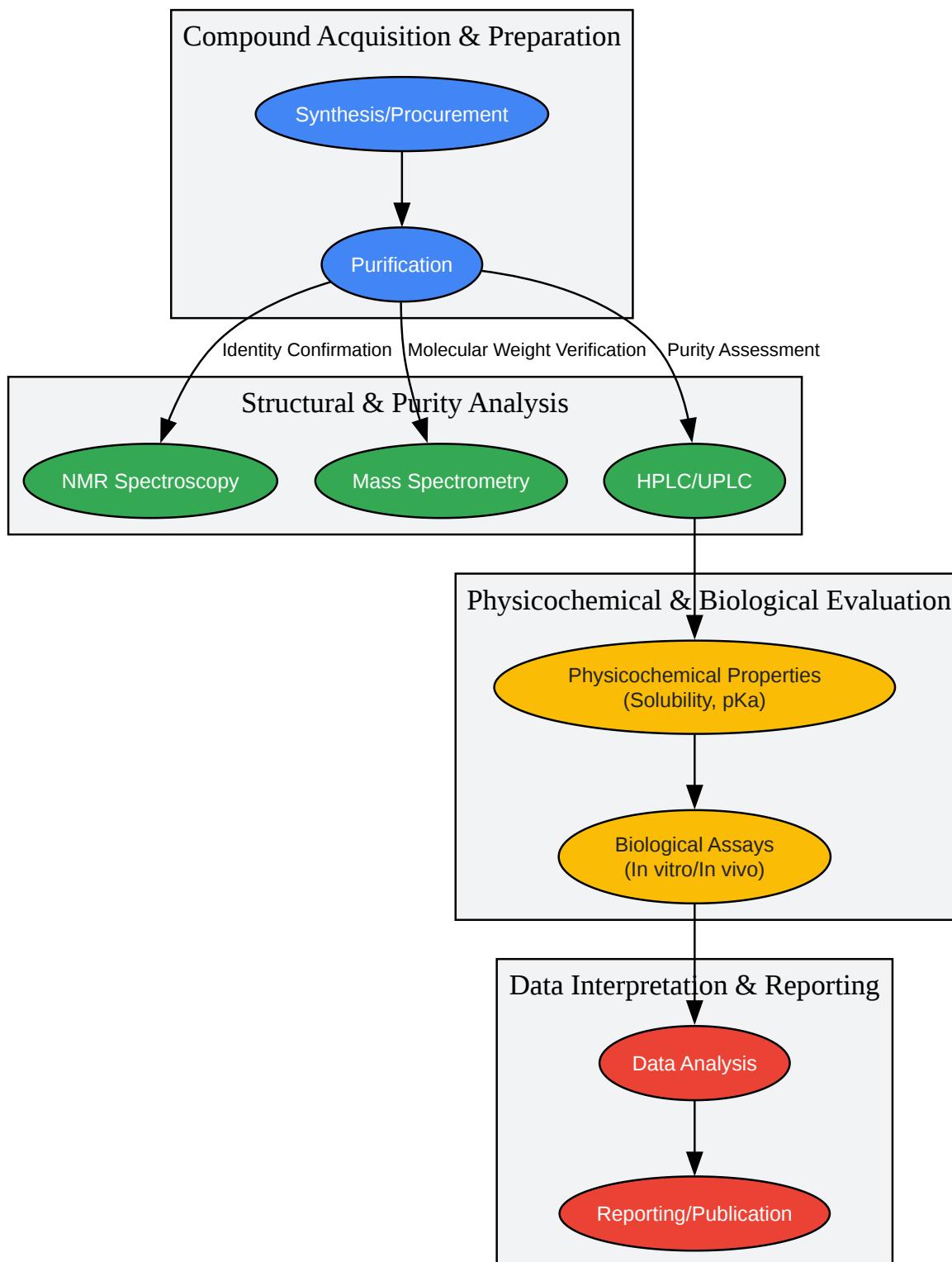
Quantitative Molecular Data

The fundamental molecular properties of **2-(4-(4-aminophenyl)piperazin-1-yl)ethanol** are summarized in the table below. This information is critical for stoichiometric calculations, analytical method development, and interpretation of experimental results.

| Property | Value | Citations |
|-------------------|--|---|
| Molecular Formula | C ₁₂ H ₁₉ N ₃ O | [1] [2] |
| Molecular Weight | 221.30 g/mol | [2] |
| CAS Number | 5521-39-1 | [1] [2] |

Conceptual Workflow for Compound Characterization

The following diagram illustrates a generalized workflow for the characterization of a chemical compound such as **2-(4-(4-aminophenyl)piperazin-1-yl)ethanol**. This process outlines the logical progression from initial synthesis or acquisition to comprehensive analysis.

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A generalized workflow for chemical compound characterization.

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References

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